

9-O-Ethyldeacetylorientalide: Unveiling a Sesquiterpenoid from the Carpesium Genus

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Compound of Interest

Compound Name: **9-O-Ethyldeacetylorientalide**

Cat. No.: **B1164262**

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For researchers, scientists, and drug development professionals, an in-depth understanding of novel natural products is paramount. This technical guide consolidates the available information on **9-O-Ethyldeacetylorientalide**, a sesquiterpenoid compound of significant interest.

Discovery and Origin

Based on phytochemical analysis of the Carpesium genus, a source of diverse sesquiterpenoids, **9-O-Ethyldeacetylorientalide** has been identified. While the specific seminal publication detailing its initial isolation and characterization is not readily available in broad public databases, the compound is classified as a sesquiterpenoid. This class of natural products is predominantly found in plants of the Asteraceae family, to which the Carpesium genus belongs. The name itself suggests a derivative of "orientalide," a known sesquiterpene lactone, indicating a likely origin from a Carpesium species, with Carpesium abrotanoides being a probable candidate.

Further targeted research into the full-text archives of phytochemical studies on Carpesium abrotanoides and related species is recommended to pinpoint the original discovery and detailed spectroscopic data.

Physicochemical Properties

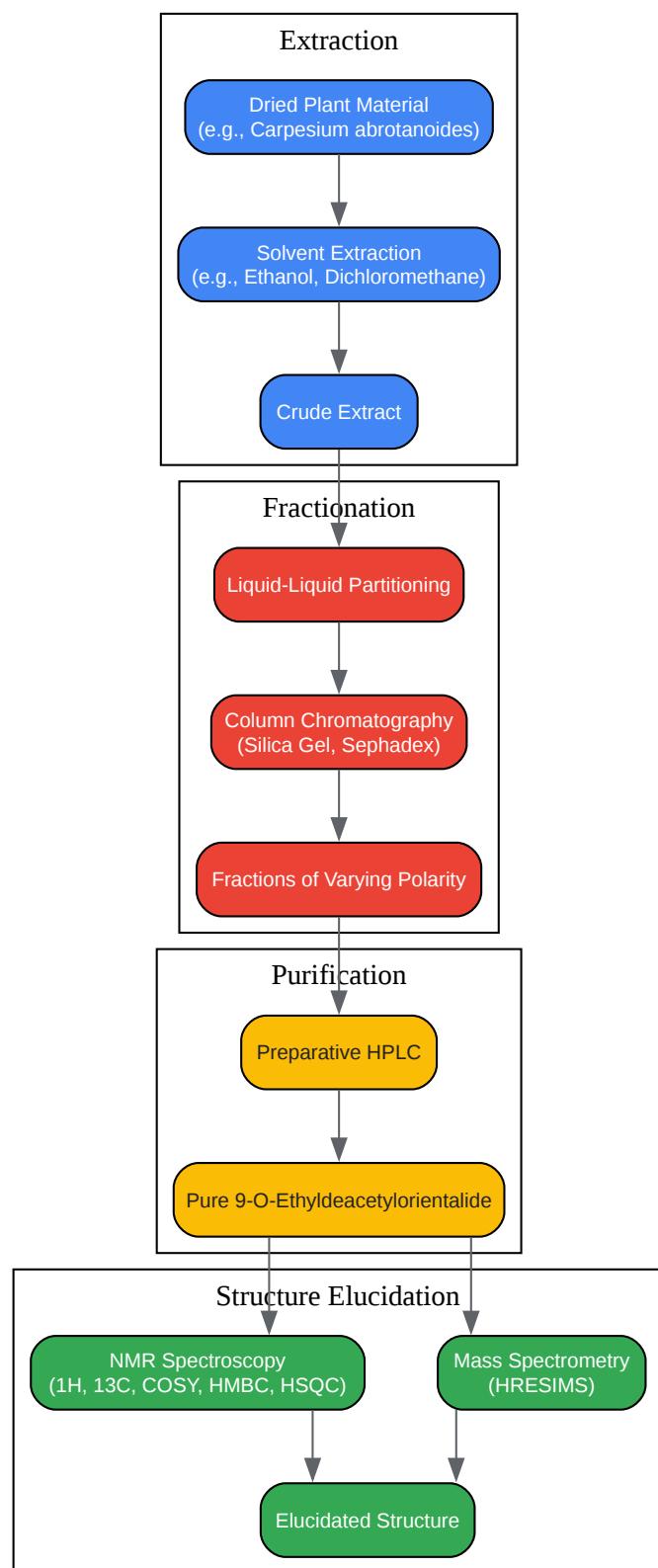
The fundamental physicochemical properties of **9-O-Ethyldeacetylorientalide** are summarized below.

Property	Value
CAS Number	1258517-60-0
Molecular Formula	C ₂₁ H ₂₆ O ₇
Chemical Class	Sesquiterpenoid

Experimental Protocols

Due to the absence of the primary research article, a generalized experimental workflow for the isolation and characterization of sesquiterpenoids from a plant source like Carpesium is provided as a logical framework.

General Isolation and Purification Workflow



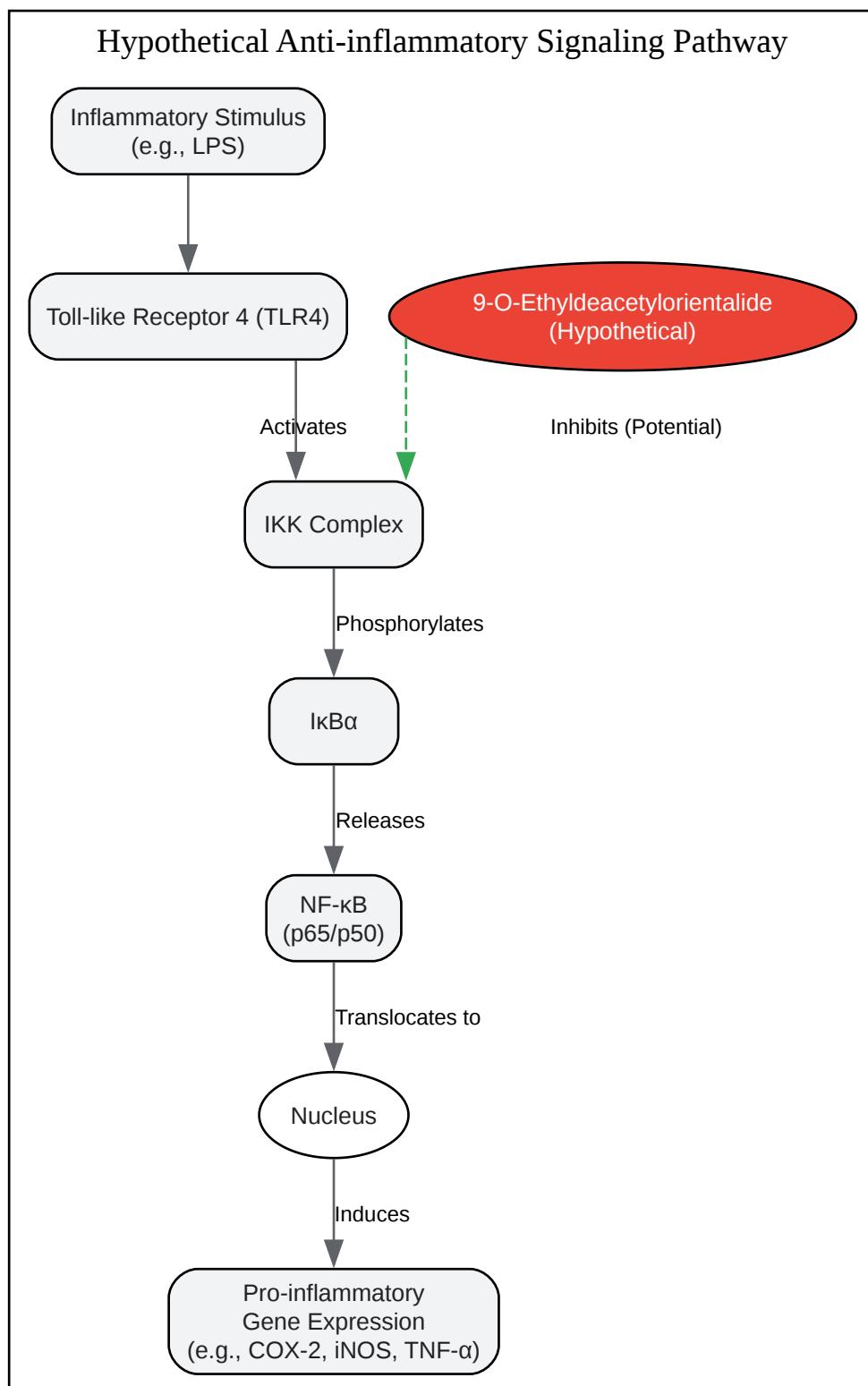
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Caption: Generalized workflow for the isolation and characterization of sesquiterpenoids.

Signaling Pathways and Biological Activity

Information regarding the specific biological activity and associated signaling pathways of **9-O-Ethyldeacetylorientalide** is not currently available in the public domain. However, many sesquiterpenoids isolated from the *Carpesium* genus have demonstrated a range of biological activities, including anti-inflammatory, cytotoxic, and antimicrobial effects. It is plausible that **9-O-Ethyldeacetylorientalide** may exhibit similar properties.

The diagram below illustrates a hypothetical signaling pathway that is often modulated by bioactive sesquiterpenoids, such as the NF-κB pathway, which is central to inflammation.



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Caption: Hypothetical modulation of the NF-κB signaling pathway by **9-O-Ethyldeacetylorientalide**.

Future Directions

The full potential of **9-O-Ethyldeacetylorientalide** as a therapeutic agent remains to be elucidated. The immediate priority for the research community is the identification of the primary literature describing its discovery. This will provide the necessary foundation for all future research, including:

- Total Synthesis: Development of a synthetic route to enable the production of larger quantities for extensive biological testing.
- Biological Screening: Comprehensive evaluation of its cytotoxic, anti-inflammatory, antimicrobial, and other pharmacological activities.
- Mechanism of Action Studies: Elucidation of the specific molecular targets and signaling pathways modulated by the compound.
- Structure-Activity Relationship (SAR) Studies: Synthesis and evaluation of analogues to identify key structural features for optimal activity and to develop more potent and selective derivatives.

This technical guide serves as a starting point for researchers interested in **9-O-Ethyldeacetylorientalide**. The pursuit of the foundational research and subsequent exploratory studies will be critical in unlocking the therapeutic promise of this natural product.

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